

Personal protective equipment for handling Cobalt, di-mu-carbonylhexacarbonyldi-, (Co-Co)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt, di-mu-carbonylhexacarbonyldi-, (Co-Co)

Cat. No.: B139677

[Get Quote](#)

Safe Handling and Disposal of Dicobalt Octacarbonyl

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for handling **Cobalt, di-mu-carbonylhexacarbonyldi-, (Co-Co)**, also known as dicobalt octacarbonyl. Adherence to these procedures is critical to ensure personal safety and proper disposal of this hazardous material.

Hazard Identification and Physical Properties

Dicobalt octacarbonyl is a highly toxic, air-sensitive, and flammable solid. It is crucial to be aware of its hazardous properties before handling.

Property	Value
Appearance	Orange to dark red crystalline solid[1]
Molecular Formula	$\text{Co}_2(\text{CO})_8$
Molecular Weight	341.95 g/mol [1]
Melting Point	51-52 °C (decomposes)[1]
Odor	Acetone-like[2]
NIOSH REL	TWA 0.1 mg/m ³ (as Co)[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling dicobalt octacarbonyl to minimize exposure risk.[1]

Equipment	Specifications
Hand Protection	Nitrile gloves.[3]
Eye Protection	Safety goggles or a face shield in combination with breathing protection.[2][4]
Respiratory Protection	A/P2 filter respirator for organic vapor and harmful dust.[4] In case of inadequate ventilation, wear respiratory protection.[3]
Skin and Body Protection	Protective work clothing.[2][5]

Handling Procedures

Due to its air-sensitivity and toxicity, dicobalt octacarbonyl must be handled with extreme caution in a controlled environment.[3][6]

Step-by-Step Handling Protocol:

- **Work Area Preparation:** All manipulations should be performed within a well-ventilated fume hood or a glove box under an inert atmosphere (nitrogen or argon).[3][6]

- Inert Atmosphere: Use Schlenk line or dry-box techniques to prevent exposure to air and moisture.[\[3\]](#)
- Weighing: If possible, weigh the compound under inert conditions in a glove box.[\[3\]](#)
- Avoid Inhalation and Contact: Do not breathe dust, fumes, or vapors.[\[3\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[3\]](#)[\[5\]](#)

Emergency Procedures

In case of accidental exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. Immediately call a poison center or physician. [3] [8]
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. [2] [5]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. [8] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or physician. [3] [8]

Spill Response:

- Evacuate: Evacuate all non-essential personnel from the spill area.[\[5\]](#)

- Isolate: Isolate the spill or leak area for at least 50 meters in all directions for liquids and 25 meters for solids.[8]
- Cleanup: Cover the spill with dry lime, sand, or soda ash.[5] Place the material in a covered container for disposal.[5]
- Ventilate: Ventilate the area after cleanup is complete.[5]
- Extinguishing Media: For fires, use dry chemical, soda ash, lime, or sand.[5] DO NOT USE WATER, CO₂, OR FOAM as the material may react violently with water.[8]

Disposal Plan

Dicobalt octacarbonyl and its contaminated waste must be disposed of as hazardous waste.

Step-by-Step Disposal Protocol:

- Containerize: Collect all waste material, including contaminated PPE and spill cleanup materials, in a designated, labeled, and sealed container.[5]
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for disposal by a licensed hazardous waste disposal company. Contact your institution's environmental health and safety department for specific procedures.[5]

Experimental Protocols and Workflows

Dicobalt octacarbonyl is a key reagent in several important organic reactions. Below are simplified protocols and workflows for two such reactions.

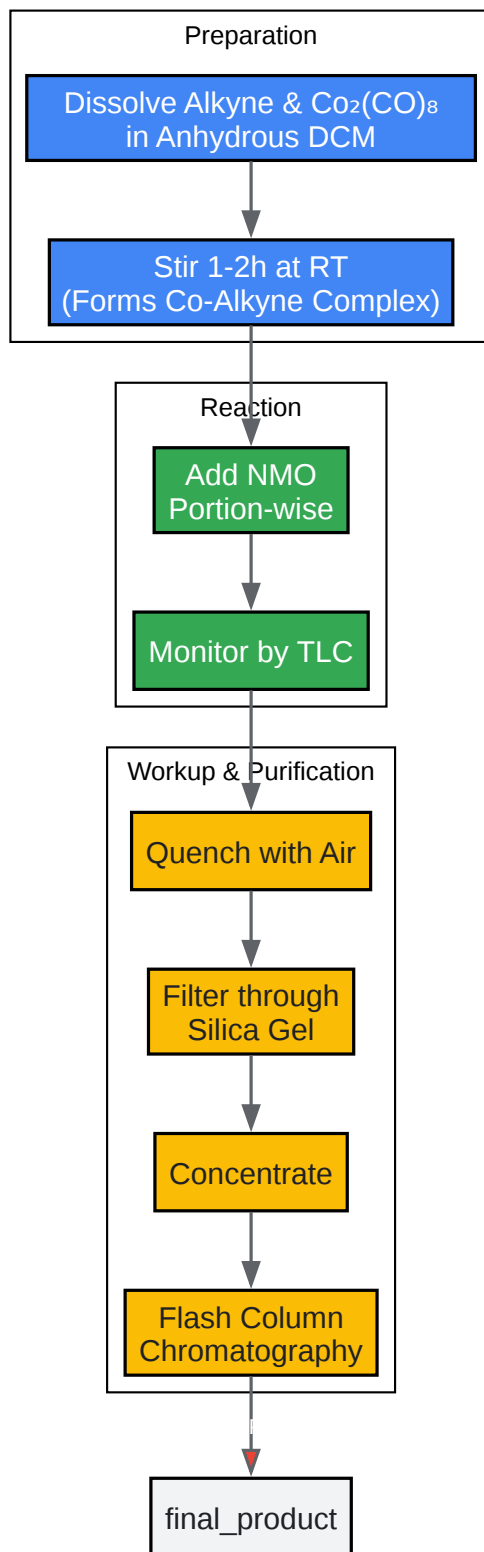
Pauson-Khand Reaction

The Pauson-Khand reaction is a [2+2+1] cycloaddition that forms a cyclopentenone from an alkyne, an alkene, and carbon monoxide, mediated by dicobalt octacarbonyl.[4][9]

Stoichiometric Cobalt-Mediated Reaction with NMO Promotion:

- Under an inert atmosphere, dissolve the alkyne and dicobalt octacarbonyl in anhydrous dichloromethane.
- Stir at room temperature for 1-2 hours to form the cobalt-alkyne complex.
- Add N-methylmorpholine N-oxide (NMO) portion-wise.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by exposing it to air.
- Filter through silica gel to remove cobalt salts and concentrate the filtrate.
- Purify the product by flash column chromatography.

Pauson-Khand Reaction Workflow

[Click to download full resolution via product page](#)

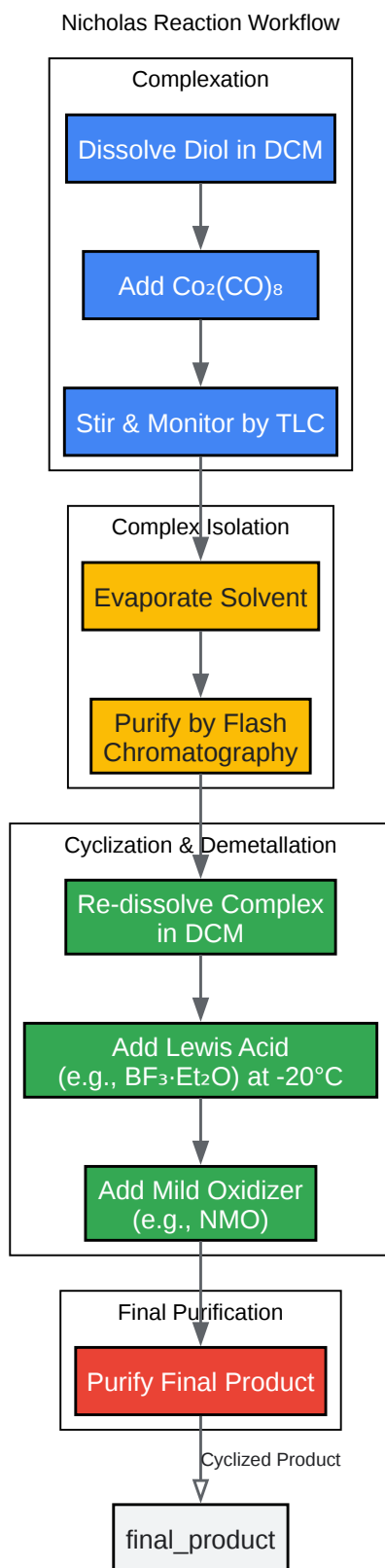
Caption: Workflow for the stoichiometric Pauson-Khand reaction.

Nicholas Reaction

The Nicholas reaction involves the reaction of a dicobalt octacarbonyl-stabilized propargylic cation with a nucleophile.^[10]

General Procedure for Intramolecular Nicholas Reaction:

- Under an inert atmosphere, dissolve the starting diol in dichloromethane.
- Add dicobalt octacarbonyl and stir until the reaction is complete (monitored by TLC).
- Evaporate the solvent in vacuo.
- Adsorb the crude solid onto silica gel and purify by flash chromatography to isolate the cobalt complex.
- Re-dissolve the complex in dichloromethane and treat with a Lewis acid (e.g., $\text{BF}_3 \cdot \text{Et}_2\text{O}$) at low temperature.
- Upon completion of the cyclization, add a mild oxidizer (e.g., NMO) to remove the cobalt.
- Purify the final cyclized product.



[Click to download full resolution via product page](#)

Caption: Workflow for the intramolecular Nicholas reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Nicholas_reaction [chemeurope.com]
- 4. grokipedia.com [grokipedia.com]
- 5. Intramolecular Nicholas Reaction Enables the Stereoselective Synthesis of Strained Cyclooctynes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Hydroformylation - Wikipedia [en.wikipedia.org]
- 8. benchchem.com [benchchem.com]
- 9. Pauson–Khand reaction - Wikipedia [en.wikipedia.org]
- 10. Nicholas reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Cobalt, di-mu-carbonylhexacarbonyldi-, (Co-Co)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139677#personal-protective-equipment-for-handling-cobalt-di-mu-carbonylhexacarbonyldi-co-co]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com